

Unveiling the Structural Architecture of 1,2-Ethylenediphosphonic Acid: A Technical Guide

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Compound of Interest

Compound Name: 1,2-Ethylenediphosphonic acid

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This technical guide provides a comprehensive overview of the crystal structure of **1,2-Ethylenediphosphonic acid**, a compound of significant interest to researchers, scientists, and professionals in drug development. This document summarizes key quantitative data, details experimental protocols for its synthesis and crystallization, and presents a visual representation of the experimental workflow.

Core Crystallographic Data

The crystal structure of the dianion of **1,2-Ethylenediphosphonic acid**, in a co-crystal with piperazine, has been determined by single-crystal X-ray diffraction. In this structure, the 1,2-ethylenediphosphonate dianion lies across a center of inversion. The anions are interconnected through O-H...O hydrogen bonds, forming a layered network.

Parameter	Value
Chemical Formula	$[\text{C}_2\text{H}_6\text{O}_6\text{P}_2]^{2-}$
Crystal System	Monoclinic
Space Group	$P2_1/c$
Hydrogen Bond Geometry	
O-H...O Distance	2.562(3) Å
H...O Distance	1.73 Å
O-H...O Angle	169°
Piperazine Adduct Specifics	
Full adduct formula	$[\text{C}_4\text{H}_{12}\text{N}_2]^{2+} \cdot [\text{C}_2\text{H}_6\text{O}_6\text{P}_2]^{2-}$
N-H...O Distances	2.635(3) Å and 2.735(3) Å
H...O Distances (N-H...O)	1.72 Å and 1.82 Å
N-H...O Angles	175° and 177°

Experimental Protocols

Synthesis of 1,2-Ethylenediphosphonic Acid

The synthesis of **1,2-Ethylenediphosphonic acid** can be achieved through several established methods.^[1] A common and effective approach involves the hydrolysis of tetraethyl ethylenediphosphonate.

Materials:

- Tetraethyl ethylenediphosphonate
- Concentrated Hydrochloric Acid
- Distilled water

Procedure:

- A mixture of tetraethyl ethylenediphosphonate and concentrated hydrochloric acid is refluxed for several hours.
- The progress of the hydrolysis reaction is monitored, typically by spectroscopic methods such as NMR.
- Upon completion, the reaction mixture is cooled to room temperature.
- The solvent and volatile byproducts are removed under reduced pressure to yield the crude **1,2-Ethylenediphosphonic acid**.
- The crude product is then purified by recrystallization from a suitable solvent, such as water or an alcohol-water mixture.

Crystallization for Single-Crystal X-ray Diffraction

Single crystals of the piperazine salt of **1,2-Ethylenediphosphonic acid** suitable for X-ray diffraction were obtained through slow evaporation.

Materials:

- Purified **1,2-Ethylenediphosphonic acid**
- Piperazine
- A suitable solvent (e.g., water or a mixed solvent system)

Procedure:

- Equimolar amounts of **1,2-Ethylenediphosphonic acid** and piperazine are dissolved in a minimal amount of the chosen solvent with gentle heating to ensure complete dissolution.
- The resulting solution is filtered to remove any particulate matter.
- The clear solution is then allowed to stand undisturbed at room temperature for slow evaporation of the solvent.
- Over a period of several days to weeks, single crystals of the adduct are formed.

- The crystals are carefully harvested from the mother liquor and prepared for mounting on the diffractometer.

Experimental Workflow

The following diagram illustrates the key stages involved in the synthesis, crystallization, and structural determination of the **1,2-Ethylenediphosphonic acid** adduct.



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Experimental workflow from synthesis to structural analysis.

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References

- 1. Buy 1,2-Ethylenediphosphonic acid | 6145-31-9 [smolecule.com]
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